

Application Notes and Protocols for RC-3095 TFA

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B1257568

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **RC-3095 TFA** is a selective antagonist for the bombesin/gastrin-releasing peptide receptor (GRPR) and is utilized in research to investigate the roles of GRPR in various physiological and pathological processes.[1][2][3][4] Proper storage and handling of this peptide conjugate are critical to ensure its stability, solubility, and biological activity in experimental settings. These application notes provide detailed protocols for the recommended storage and handling of **RC-3095 TFA**.

Recommended Storage Conditions

To maintain the integrity and activity of **RC-3095 TFA**, it is imperative to adhere to the following storage conditions. The stability of the compound is dependent on whether it is in solid (powder) form or dissolved in a solvent.

Data Presentation: Storage Stability

Form	Storage Temperature	Duration	Notes
Powder	-80°C	2 years	Sealed storage, away from moisture.[1][2]
-20°C	1-2 years	Sealed storage, away from moisture.[1][5][6]	
In Solvent	-80°C	6 months	Sealed storage, away from moisture.[1][2][5]
-20°C	1 month	Sealed storage, away from moisture.[1][2][5]	

Experimental Protocols

1. Protocol for Receiving and Initial Storage of **RC-3095 TFA** Powder

- Upon Receipt: The product is typically shipped at room temperature in continental US, though this may vary for other locations.[2] Immediately upon receipt, inspect the vial for any damage.
- Initial Storage: For long-term storage, place the sealed vial in a freezer at -20°C or, for optimal stability, at -80°C.[1][2] Ensure the storage location is dry and protected from light.

2. Protocol for Preparation of Stock Solutions

- Equilibration: Before opening the vial, allow the product to equilibrate to room temperature for at least one hour.[5] This prevents condensation from forming inside the vial, which could compromise the stability of the peptide.
- Reconstitution:
 - **RC-3095 TFA** is soluble in water at a concentration of 40 mg/mL (32.78 mM).[1]
 - To aid dissolution, especially for higher concentrations, it is recommended to warm the tube to 37°C and use an ultrasonic bath for a short period.[7]

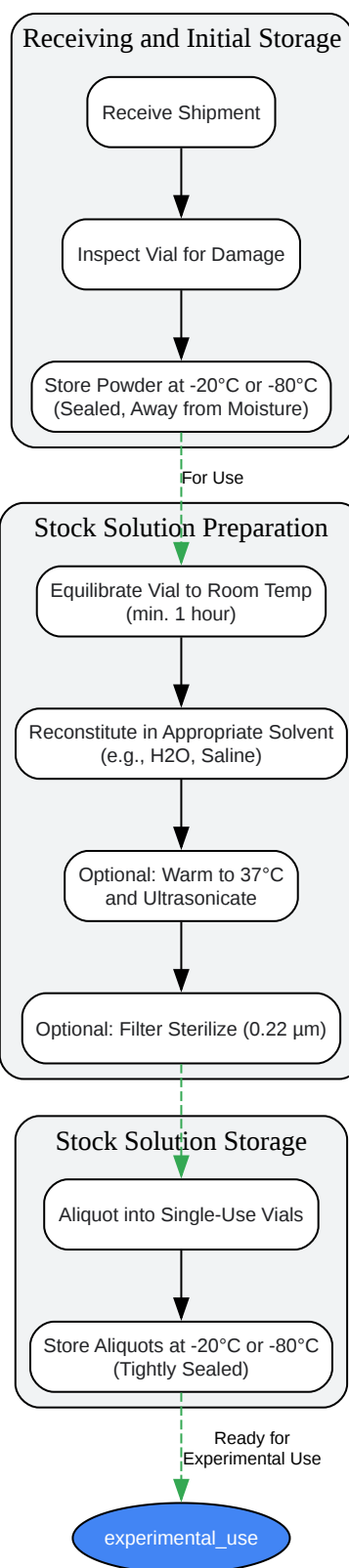
- For in vivo studies, RC-3095 has been diluted in normal saline.
- Sterilization (for cell-based assays): If using the stock solution for cell culture experiments, it is advisable to filter-sterilize the solution through a 0.22 μm filter before use.[2]

3. Protocol for Storage of Stock Solutions

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.
- Storage: Store the aliquots in tightly sealed vials.[5] For storage up to one month, -20°C is suitable.[2][5] For longer-term storage of up to six months, -80°C is recommended.[1][2]

Mandatory Visualization

Diagram of **RC-3095 TFA** Handling Workflow



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